

In-Depth Technical Guide to Taltobulin and Its Synthesis Intermediate-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Taltobulin, a potent anti-tubulin agent, with a specific focus on its synthesis intermediate, designated as intermediate-8. This document details the chemical properties, synthesis, mechanism of action, and relevant experimental protocols for these compounds, aimed at supporting research and development in oncology and related fields.

Core Compound Data

The following table summarizes the key quantitative data for Taltobulin and its intermediate-8, facilitating easy comparison and reference.

| Compound | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|------------------------------|-------------|-------------------|-------------------------------|
| Taltobulin | 228266-40-8 | C27H43N3O4 | 473.65 |
| Taltobulin intermediate-8 | 676487-38-0 | C22H40N2O5 | 412.56 |

Synthesis and Experimental Protocols

The synthesis of Taltobulin is a multi-step process involving the preparation of several key intermediates. While a detailed, step-by-step protocol for the synthesis of **Taltobulin**





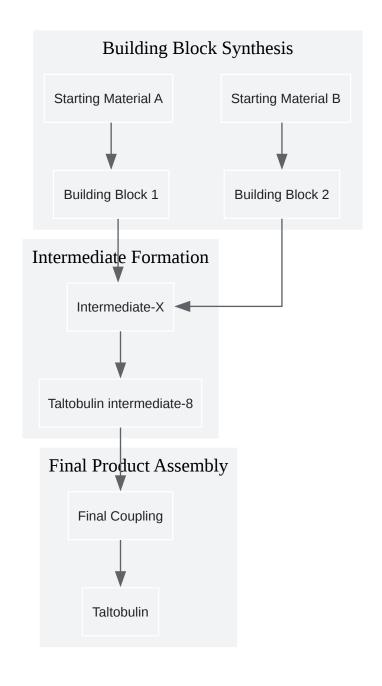


intermediate-8 is not publicly available, the general synthetic strategy for Taltobulin involves a convergent approach. This typically includes the synthesis of key building blocks followed by their sequential coupling.

One of the crucial steps in the synthesis of Taltobulin and its analogues is the peptide coupling of sterically hindered amino acid residues. A common method employed is the use of a Bts (N-benzenesulfonyl-L-tryptophan) protected amino acid chloride, which demonstrates high reactivity and efficiency in these challenging coupling reactions.

General Experimental Workflow for Taltobulin Synthesis





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Caption: A generalized workflow for the convergent synthesis of Taltobulin.

Mechanism of Action: Tubulin Polymerization Inhibition and Apoptosis

Taltobulin exerts its potent cytotoxic effects by disrupting microtubule dynamics, a critical process for cell division, intracellular transport, and maintenance of cell structure.







Tubulin Polymerization Inhibition:

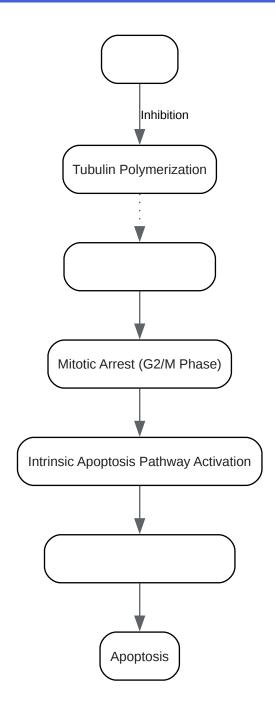
Taltobulin acts as a tubulin polymerization inhibitor. Microtubules are dynamic polymers of α -and β -tubulin heterodimers. Taltobulin binds to tubulin, preventing the polymerization of these dimers into microtubules. This disruption of microtubule formation leads to a cascade of cellular events, ultimately culminating in cell cycle arrest and apoptosis.

Induction of Apoptosis:

The disruption of microtubule dynamics by Taltobulin triggers the intrinsic pathway of apoptosis. This signaling cascade is initiated by cellular stress, such as the failure of mitotic spindle formation.

Signaling Pathway of Taltobulin-Induced Apoptosis





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Caption: The signaling cascade initiated by Taltobulin, leading to apoptosis.

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